

In-Depth Technical Guide: Safety and Handling of 5-Methyl-3-heptyne

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Compound of Interest

Compound Name: 5-Methyl-3-heptyne

Cat. No.: B13797283

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and does not replace a formal Safety Data Sheet (SDS). **5-Methyl-3-heptyne** is a chemical for research and development purposes, and comprehensive safety data is not readily available in the public domain. All handling should be performed by trained personnel in a controlled laboratory setting, adhering to the highest safety standards.

Introduction

5-Methyl-3-heptyne is an internal alkyne with the chemical formula C₈H₁₄.^[1] Its structure, characterized by a carbon-carbon triple bond, makes it a valuable intermediate in organic synthesis, potentially finding applications in the development of novel pharmaceutical compounds and other complex molecules. Due to the inherent reactivity of the alkyne functional group and the lack of extensive safety testing, a thorough understanding of its potential hazards and proper handling procedures is critical for ensuring laboratory safety. This guide synthesizes available data and provides best-practice recommendations for the safe handling of **5-Methyl-3-heptyne**.

Physicochemical Data

Comprehensive experimental data for the physical and chemical properties of **5-Methyl-3-heptyne** is limited. The following table summarizes available computed data and information

for structurally similar compounds. It is crucial to note that these values are estimates and should be treated with caution.

Property	Value	Source
Molecular Formula	C8H14	[1]
Molecular Weight	110.20 g/mol	[1]
CAS Number	61228-09-9	[1]
Appearance	Not available (likely a liquid)	Inferred
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Flash Point	Not available (Presumed to be flammable)	Inferred
Solubility	Not available	

Hazard Identification and General Safety

A specific Safety Data Sheet (SDS) for **5-Methyl-3-heptyne** is not publicly available. Therefore, a conservative approach to hazard assessment is necessary, based on the properties of similar C8 hydrocarbons and the alkyne functional group.

Primary Hazards:

- Flammability: Like other low molecular weight hydrocarbons, **5-Methyl-3-heptyne** should be considered a flammable liquid. Vapors may be heavier than air and can travel to an ignition source.
- Reactivity: Alkynes are known to undergo energetic reactions, including polymerization, and can be sensitive to heat, shock, or contact with incompatible materials.
- Health Hazards: The toxicological properties of **5-Methyl-3-heptyne** have not been extensively studied. Similar C8 hydrocarbons can cause skin and eye irritation, and

inhalation of vapors may lead to respiratory tract irritation and central nervous system effects.[2][3]

Experimental Protocols: Safe Handling Procedures

The following protocols are based on best practices for handling flammable and potentially reactive liquid chemicals in a laboratory setting.

4.1 Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when handling larger quantities or when there is a risk of splashing.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) should be worn. Inspect gloves for any signs of degradation before and during use.
- Skin and Body Protection: A flame-retardant lab coat is required. Ensure that skin is not exposed.
- Respiratory Protection: All handling of **5-Methyl-3-heptyne** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.

4.2 Engineering Controls

- Ventilation: A properly functioning chemical fume hood is essential.
- Ignition Sources: All sources of ignition, including open flames, hot plates, and spark-producing equipment, must be eliminated from the work area.
- Grounding and Bonding: For transfers of larger quantities, containers should be grounded and bonded to prevent the buildup of static electricity.

4.3 Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area designated for flammable liquids.

- Store away from incompatible materials such as oxidizing agents, acids, and bases.

4.4 Spill and Leak Procedures

- Small Spills: In a fume hood, absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand). Place the contaminated material in a sealed container for proper disposal.
- Large Spills: Evacuate the area immediately. Contact the appropriate emergency response team. Do not attempt to clean up a large spill without proper training and equipment.

4.5 Waste Disposal

- Dispose of **5-Methyl-3-heptyne** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of this chemical down the drain.

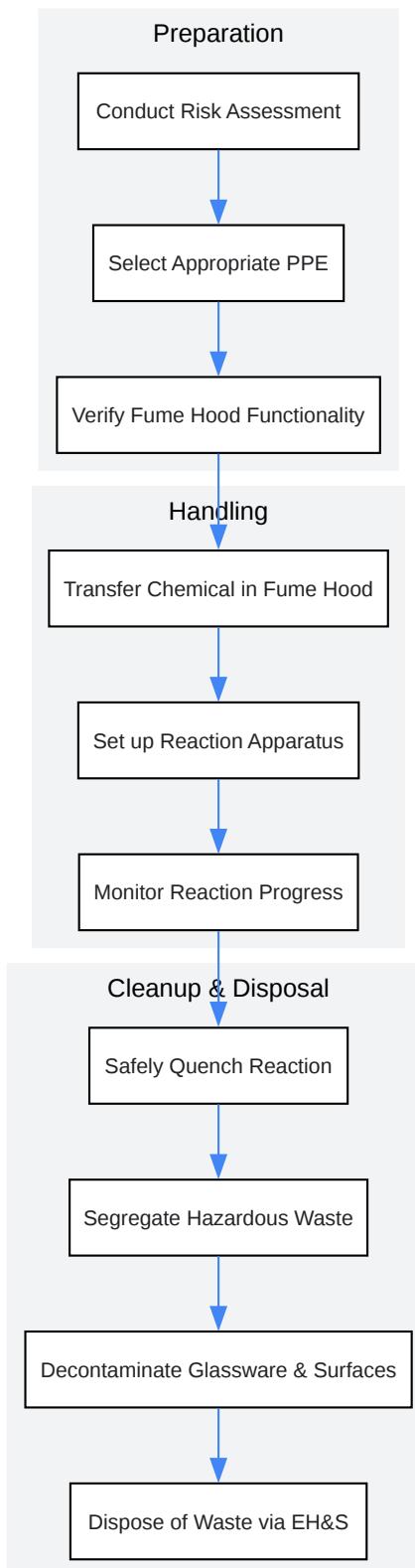
Reactivity and Incompatibilities

- Oxidizing Agents: Alkynes can react violently with strong oxidizing agents.
- Acids and Bases: Contact with strong acids or bases may catalyze exothermic reactions.
- Heat and Ignition Sources: Vapors can form explosive mixtures with air. The compound may undergo polymerization or decomposition at elevated temperatures.

Fire-Fighting Measures

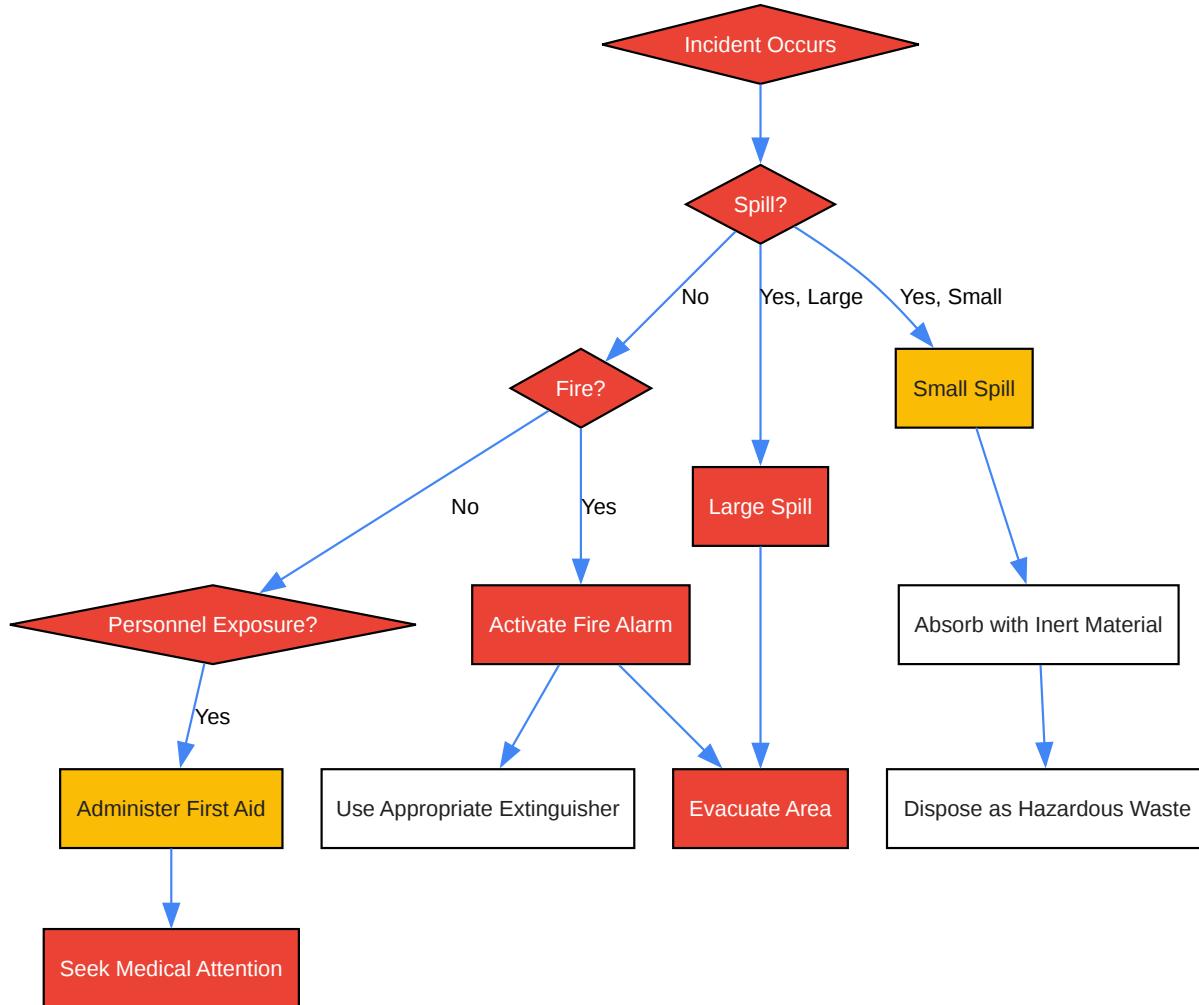
- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. Do not use a direct stream of water, as it may spread the fire.
- Specific Hazards: Vapors are flammable and may flash back. Containers may explode when heated.
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).

Visualizations



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Caption: Workflow for the safe handling of **5-Methyl-3-heptyne**.



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Caption: Logical flow for emergency response to incidents involving **5-Methyl-3-heptyne**.

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References

- 1. 5-Methyl-3-heptyne | C8H14 | CID 521962 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Inhalation kinetics of C8 to C10 1-alkenes and iso-alkanes in the rat after repeated exposures - PubMed [pubmed.ncbi.nlm.nih.gov]
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